

Industrial Sources and Suppliers of 3,4,5-Trimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3,4,5-Trimethylheptane

Cat. No.: B1607198

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the industrial sources, suppliers, and key technical data for **3,4,5-trimethylheptane**. The information is intended for professionals in research, development, and manufacturing who require this branched alkane for their applications.

Introduction to 3,4,5-Trimethylheptane

3,4,5-Trimethylheptane is a saturated, branched-chain alkane with the molecular formula $C_{10}H_{22}$. It is a colorless liquid at room temperature and is characterized by its intricate structure, which includes three chiral centers, leading to the possibility of multiple stereoisomers. This compound is of interest in various fields, including its use as a reference compound in gas chromatography and mass spectrometry, as a component in specialty fuels, and potentially as a solvent for hydrophobic drugs in pharmaceutical formulations.^[1] Its well-defined structure and physical properties make it a valuable molecule for research and industrial applications.

Industrial Scale Suppliers

Identifying reliable industrial-scale suppliers is crucial for the seamless transition from research and development to commercial production. The following companies have been identified as potential suppliers of **3,4,5-trimethylheptane**, with indications of bulk or custom synthesis capabilities.

Supplier	Profile	Stated Capabilities for 3,4,5-Trimethylheptane
Finetech Industry Limited	A company specializing in the development, manufacturing, and marketing of fine organic compounds and intermediates for the chemical and pharmaceutical industries.	Offers 3,4,5-trimethylheptane and explicitly states that "Custom synthesis and bulk quantities [are] available".
SynQuest Laboratories, Inc.	A provider of fluorinated organic and inorganic chemicals, offering a wide range of building blocks and reagents.	Lists 3,4,5-trimethylheptane in their catalog and offers services to "accelerate your research from concept to pilot-scale production", indicating scale-up capabilities.
American Custom Chemicals Corporation	A life sciences company that manufactures and supplies active pharmaceutical ingredients, intermediates, and other chemicals for research and development.	Lists 3,4,5-trimethylheptane and has a broad catalog of chemicals, suggesting a capacity for producing a range of compounds.

Quantitative Data

A summary of the key physical and chemical properties of **3,4,5-trimethylheptane** is provided below. This data has been aggregated from various chemical databases and supplier information.

Table 1: Physical and Chemical Properties of **3,4,5-Trimethylheptane**

Property	Value	Source
CAS Number	20278-89-1	[2][3]
Molecular Formula	C ₁₀ H ₂₂	[2][3]
Molecular Weight	142.28 g/mol	[2]
Appearance	Colorless liquid	[3]
Boiling Point	162.2 °C at 760 mmHg	[2]
Melting Point	-53.99 °C	[2]
Density	0.73 g/cm ³	[2]
Refractive Index	1.4206	[2]
Flash Point	44.1 °C	[2]
Vapor Pressure	2.86 mmHg at 25°C	[2]

Table 2: Supplier Specifications for **3,4,5-Trimethylheptane**

Supplier	Purity	Available Quantities
SynQuest Laboratories	Typically ≥97% (lot specific)	Gram to multi-gram scale, with inquiries for bulk quantities.
American Custom Chemicals Corp.	95.00%	Gram scale listed, with potential for larger quantities upon inquiry.[2]
Finetech Industry Limited	Inquire for specifications	Lab scale to bulk quantities.

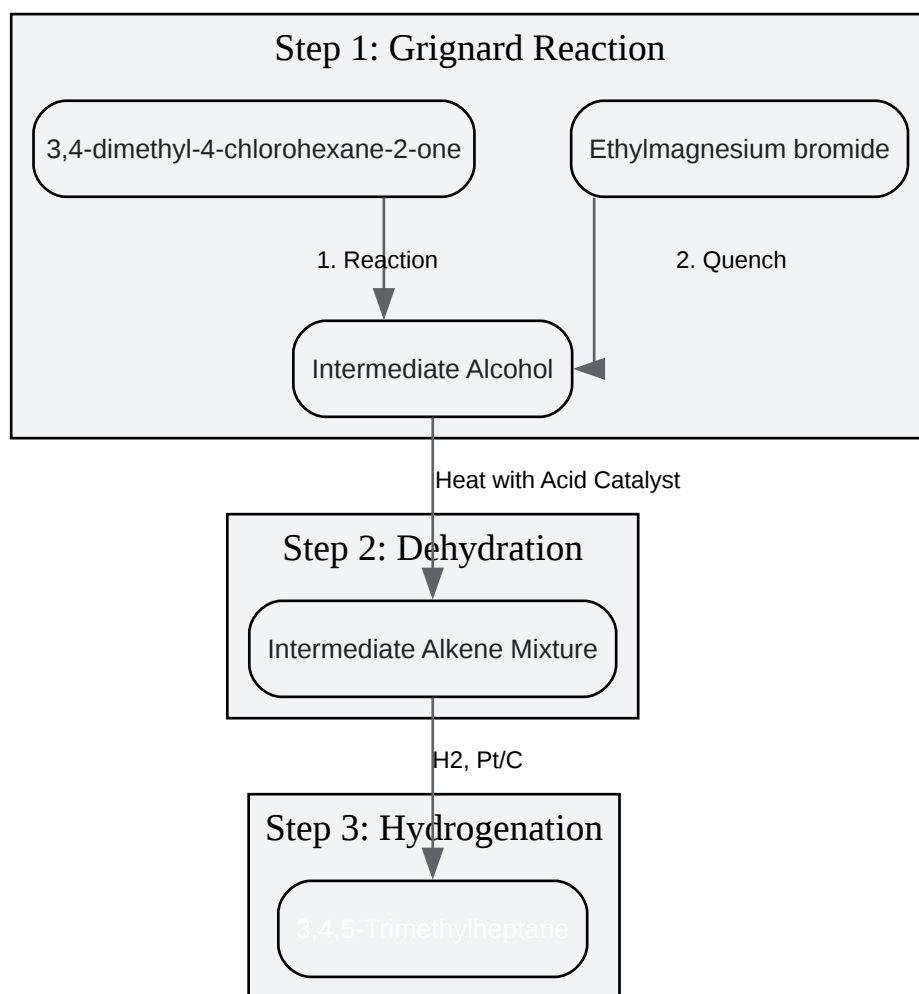
Experimental Protocols: Synthesis of 3,4,5-Trimethylheptane

While a detailed, peer-reviewed synthesis protocol for **3,4,5-trimethylheptane** is not readily available in the public domain, a plausible synthetic route can be constructed based on information from chemical suppliers and general organic chemistry principles. The following is a

hypothetical, yet detailed, experimental protocol based on a suggested pathway involving a Grignard reaction followed by dehydration and hydrogenation.

4.1. Overall Synthetic Scheme

The proposed synthesis is a multi-step process starting from 3,4-dimethyl-4-chlorohexane-2-one.



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Proposed synthetic pathway for **3,4,5-trimethylheptane**.

4.2. Step 1: Grignard Reaction of 3,4-dimethyl-4-chlorohexane-2-one with Ethylmagnesium Bromide

This step involves the nucleophilic addition of an ethyl group to the ketone functionality of the starting material.

- Materials:
 - 3,4-dimethyl-4-chlorohexane-2-one
 - Ethylmagnesium bromide (solution in diethyl ether or THF)
 - Anhydrous diethyl ether or THF
 - Saturated aqueous ammonium chloride solution
 - Anhydrous magnesium sulfate
- Procedure:
 - In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen inlet, place a solution of 3,4-dimethyl-4-chlorohexane-2-one in anhydrous diethyl ether.
 - Cool the flask in an ice bath.
 - Slowly add the ethylmagnesium bromide solution from the dropping funnel to the stirred solution of the chloroketone.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
 - Cool the reaction mixture again in an ice bath and slowly quench the reaction by the dropwise addition of saturated aqueous ammonium chloride solution.
 - Separate the organic layer, and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude intermediate alcohol.

4.3. Step 2: Dehydration of the Intermediate Alcohol

The crude alcohol from the previous step is heated in the presence of a catalyst to form a mixture of trimethylheptene isomers.

- Materials:
 - Crude intermediate alcohol
 - Chromium oxide-aluminum oxide catalyst (or a strong acid catalyst like sulfuric acid)
- Procedure:
 - The crude intermediate alcohol is passed over a heated bed of chromium oxide-aluminum oxide catalyst at approximately 250 °C.
 - Alternatively, the crude alcohol can be heated in the presence of a catalytic amount of a strong acid (e.g., sulfuric acid) with distillation of the resulting alkene mixture.
 - The collected distillate, containing a mixture of trimethylheptene isomers, is washed with water and a dilute sodium bicarbonate solution, then dried.

4.4. Step 3: Hydrogenation of the Trimethylheptene Mixture

The mixture of alkenes is reduced to the final saturated alkane.^{[1][4]}

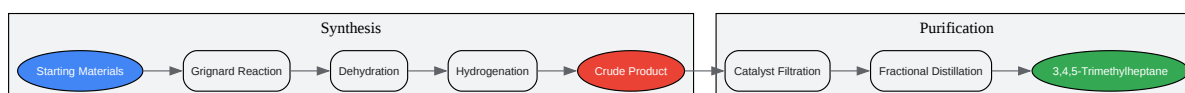
- Materials:
 - Trimethylheptene mixture
 - Platinum on carbon (Pt/C) catalyst (or Platinum(IV) oxide, PtO₂)
 - Ethanol or ethyl acetate (solvent)
 - Hydrogen gas
- Procedure:
 - Dissolve the trimethylheptene mixture in a suitable solvent such as ethanol in a hydrogenation vessel.

- Add a catalytic amount of Pt/C to the solution.
- Pressurize the vessel with hydrogen gas (typically 1-4 atm).
- Stir the reaction mixture vigorously at elevated temperature (e.g., 170 °C, as suggested by one source) until hydrogen uptake ceases.^[2]
- Cool the reaction mixture, carefully vent the excess hydrogen, and filter the mixture through a pad of Celite to remove the catalyst.
- Remove the solvent under reduced pressure. The resulting crude product can be purified by fractional distillation to yield **3,4,5-trimethylheptane**.

Visualizations

5.1. Experimental Workflow

The following diagram illustrates the key stages of the proposed synthesis and purification process.

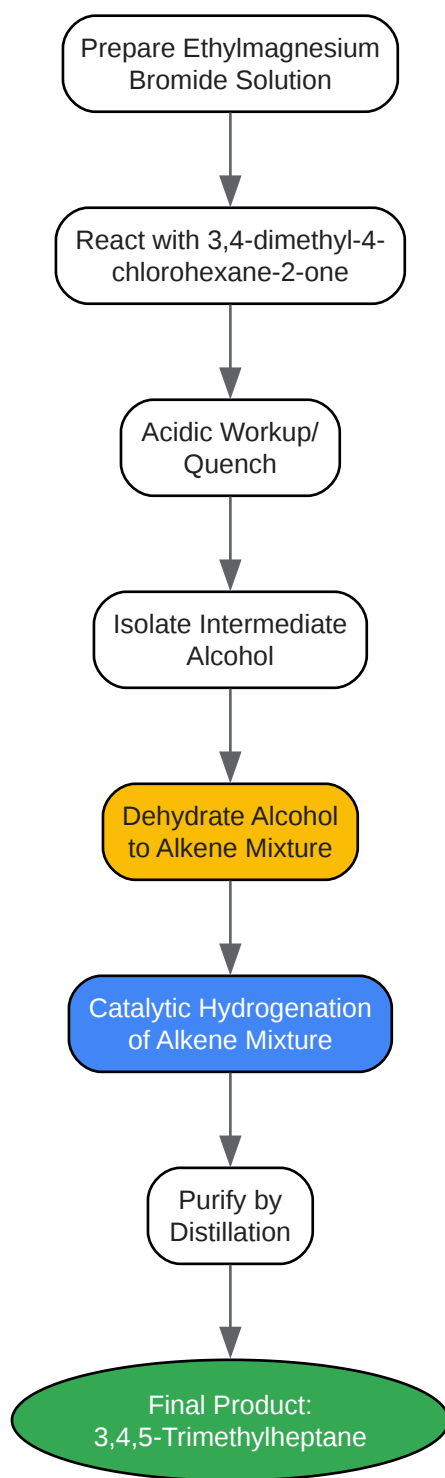


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Experimental workflow for the synthesis of **3,4,5-trimethylheptane**.

5.2. Logical Relationship of Synthesis Steps

This diagram shows the logical progression and dependencies of the reaction stages.



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Logical flow of the synthesis of **3,4,5-trimethylheptane**.

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- To cite this document: BenchChem. [Industrial Sources and Suppliers of 3,4,5-Trimethylheptane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607198#industrial-sources-and-suppliers-of-3-4-5-trimethylheptane]

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